

Calteridol Calcium: Contrast Agent and Calcium Source

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Compound Focus: Calteridol calcium

CAS No.: 121915-83-1

Cat. No.: S3334718

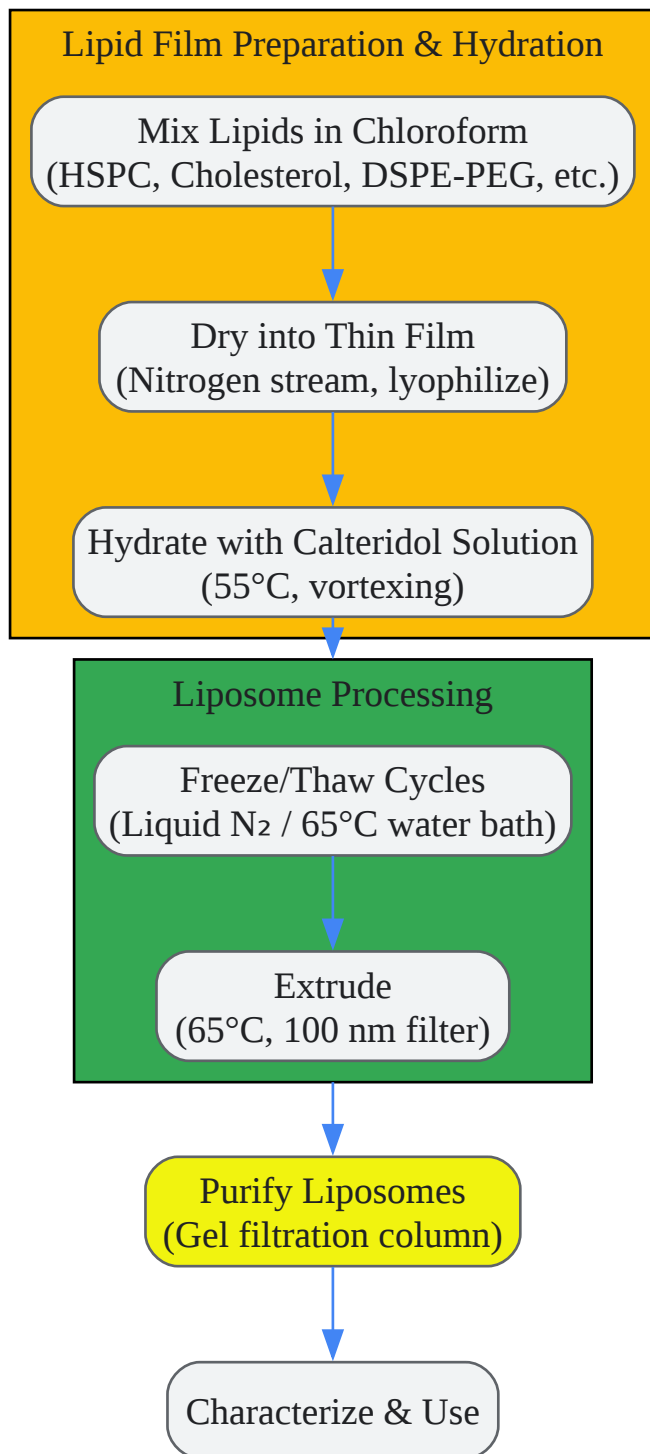
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Calteridol is a calcium salt complex used in clinical and research settings, primarily for its paramagnetic properties in MRI and as a source of calcium ions in experimental biology.

Property	Description
Primary Application	MRI contrast agent; calcium source in liposome preparation for research [1] [2]
Mechanism as Contrast Agent	Paramagnetic gadolinium complex shortens T1 relaxation time of nearby water protons, enhancing MRI signal intensity (brightness) [1]
Mechanism as Calcium Source	Provides Ca^{2+} ions; vital for signal transduction, muscle contraction, bone health, and enzyme cofactor [3]

Experimental Workflow for Liposome Preparation

The following diagram outlines a research protocol using Calteridol as a calcium source in preparing liposomes for drug delivery systems, based on a cited methodology [2].



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The experimental workflow for incorporating **Calteridol calcium** into liposomes [2].

Knowledge Gaps and Further Research

Based on the search results, **Calteridol calcium**'s primary characterized mechanism is physical (enhancing MRI contrast) [1]. Its role in biological research is often as a tool or reagent, such as a calcium source [2]. The search did not reveal specific "**Calteridol calcium**" signaling pathways or deep therapeutic mechanisms of action, as might be expected for a drug molecule.

To find more detailed information, you could:

- **Probe Specific Databases:** Search for "Calteridol" or its chemical structure in specialized databases like **PubChem** or the **IUPHAR/BPS Guide to Pharmacology**.
- **Investigate the Core Component:** Explore the biological pathways of **calcium ions (Ca²⁺)** using resources like **Reactome** or **KEGG PATHWAY**.
- **Examine Related Agents:** Research the biological interactions and toxicology of other **gadolinium-based contrast agents** for potential parallels.

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References

1. 221 Topics in Current Chemistry [link.springer.com]
2. Accumulation, internalization and therapeutic efficacy of ... [pmc.ncbi.nlm.nih.gov]
3. Calcium: Uses, Interactions, Mechanism of Action [go.drugbank.com]

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